

# Operational Guide: Disposal of Manduca FLRLamide & Treated Biologicals

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## Compound of Interest

Compound Name: *Flrlamide, manduca*

CAS No.: 129960-91-4

Cat. No.: B1672852

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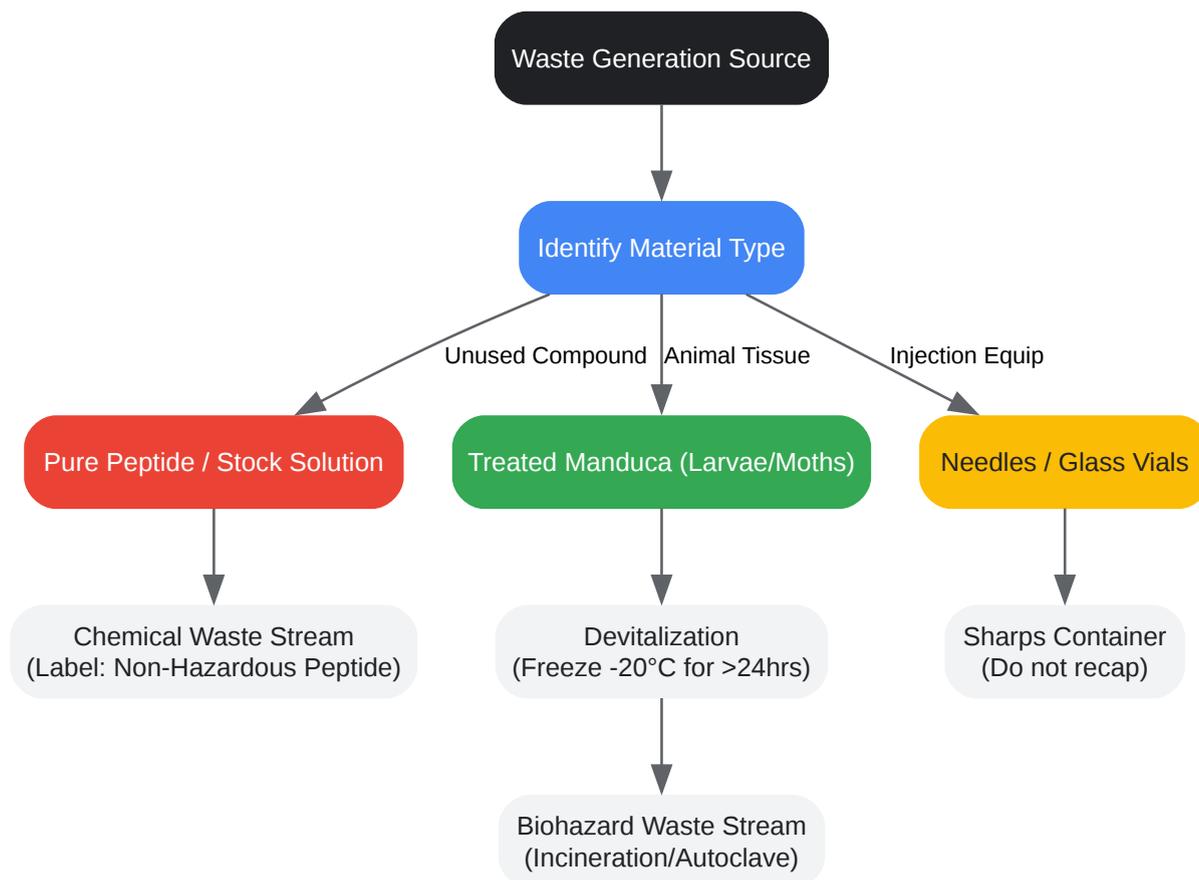
## Material Safety & Hazard Profile

Before initiating disposal, you must categorize the risk. While insect neuropeptides are generally non-toxic to humans, they are bioactive molecules. In the absence of specific human toxicity data, Universal Precautions are mandatory.

Parameter	Specification
Compound Name	Manduca FLRLamide / ManducaFLRFamide
CAS Number	129960-91-4 (FLRLamide)
Physical State	Lyophilized powder or Aqueous solution
Bioactivity	Myotropic (muscle contraction), Neuromodulation in insects
Human Hazard	Not classified as PBT (Persistent, Bioaccumulative, Toxic). Treat as Irritant.
Environmental Hazard	Low. <sup>[1]</sup> Peptides degrade rapidly; however, Manduca sexta is an agricultural pest.

## Pre-Disposal Assessment (Triage)

Effective disposal relies on segregating waste at the source. Use the following decision matrix to determine the correct workflow.



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Figure 1: Decision matrix for segregating peptide and biological waste streams.

## Step-by-Step Disposal Protocols

### Protocol A: Chemical Waste (Pure Peptide)

Applicability: Expired lyophilized powder, leftover stock solutions, or contaminated bench paper.

- Neutralization (Optional but Recommended):
  - For high-concentration stock solutions (>1 mM), add 10% bleach (sodium hypochlorite) to the vial to degrade the peptide bonds before disposal. Allow to sit for 20 minutes.

- Containment:
  - Transfer liquid waste into a High-Density Polyethylene (HDPE) chemical waste container.
  - Solids (vials with powder residue) should be capped and placed in a clear hazardous waste bag.
- Labeling:
  - Affix a hazardous waste tag.
  - Constituents: "Aqueous Solution, Peptides (Non-Hazardous)."
  - Hazard Checkbox: Select "Irritant" (preventative classification).
- Disposal:
  - Hand over to your institution's EHS (Environmental Health & Safety) for incineration. Do not pour down the drain.

## Protocol B: Biological Waste (Treated *Manduca sexta*)

Applicability: Larvae, pupae, or moths injected with or fed FLRLamide. Critical

Requirement: *Manduca sexta* is a regulated agricultural pest (Tobacco Hornworm). You must ensure devitalization (death) before the waste leaves your control to prevent accidental environmental release.<sup>[2]</sup>

- Devitalization (The "Freeze-Kill" Method):
  - Place live insects (larvae/moths) into a primary container (e.g., plastic box or sealed bag).
  - Place the container in a -20°C freezer for a minimum of 24 hours.
  - Why? This ensures humane euthanasia and prevents the escape of pests into the local ecosystem during transport.
- Primary Containment:
  - Remove frozen carcasses and place them into a Red Biohazard Bag.

- If the insects were transgenic or treated with viral vectors, this bag must be autoclavable.
- Secondary Containment:
  - Place the red bag into a rigid, leak-proof biohazard bin (grey or red bin).
- Final Disposal:
  - Incineration: Preferred for chemically treated biologicals to destroy both the tissue and the peptide.
  - Autoclave: Acceptable if incineration is unavailable (121°C, 15 psi, 30 mins).

## Protocol C: Sharps & Consumables

Applicability: Micro-syringes, pipette tips used for FLRLamide application.

- Immediate Segregation:
  - Dispose of needles immediately into a rigid, puncture-resistant Sharps Container.
  - NEVER recap needles used for peptide injection.
- Pipette Tips:
  - Collect in a benchtop biohazard bag.
  - Treat as solid biological waste (see Protocol B).

## Emergency Procedures

Scenario	Immediate Action	Follow-up
Skin Contact (Peptide)	Wash with soap and water for 15 mins.	Consult SDS. No systemic toxicity expected.
Needle Stick	Bleed the wound, wash with soap/water.	Report to Occupational Health. Monitor for inflammation.
Insect Escape	Recapture immediately.	If lost, set pheromone traps or light traps in the facility.
Spill (Solid)	Dampen with wet paper towel to avoid dust.	Wipe surface with 10% bleach. [3]

## Regulatory & Compliance Notes

- NIH Guidelines: If your Manduca are transgenic, you must comply with NIH Guidelines Section IV-B-7 regarding the inactivation of recombinant organisms.
- USDA/APHIS: Manduca sexta transport and disposal may be subject to USDA permits (PPQ 526) if moving between states. Ensure your permit conditions for "devitalization prior to disposal" are met.

## References

- National Institutes of Health (NIH). NIH Guidelines for Research Involving Recombinant or Synthetic Nucleic Acid Molecules. [2] (Section on Arthropod Containment and Disposal). [4] [\[Link\]](#)
- Vanderbilt University Medical Center. Disposal Procedures for Insects Used in Research. (Specific protocols for freezing and biohazard bagging). [\[Link\]](#)
- Kingan, T.G., et al. "A new peptide in the FMRFamide family isolated from the CNS of the hawkmoth, Manduca sexta." Peptides, 1990. (Source for FLRLamide identification). [\[Link\]](#)

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## Sources

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